

1-(3-Aminopyridin-4-yl)ethanone safety data sheet (SDS) information

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Compound of Interest

Compound Name: 1-(3-Aminopyridin-4-yl)ethanone

Cat. No.: B080560

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An In-depth Technical Guide on the Safety of 1-(3-Aminopyridin-4-yl)ethanone

This technical guide provides a comprehensive overview of the safety information for **1-(3-Aminopyridin-4-yl)ethanone** (CAS: 13210-52-1), compiled from available Safety Data Sheets (SDS). The information is intended for researchers, scientists, and professionals in drug development who handle this compound.

Chemical and Physical Properties

1-(3-Aminopyridin-4-yl)ethanone is a solid organic compound.[\[1\]](#) Detailed quantitative physical properties are not consistently available across supplier safety data sheets.

Property	Data	Reference
Chemical Formula	C ₇ H ₈ N ₂ O	[2]
Molecular Weight	136.15 g/mol	[2]
CAS Number	13210-52-1	[2]
Physical Form	Solid	[1]
Synonyms	1-(3-amino-4-pyridinyl)ethanone	[1]
InChI Key	TUYHWJJUSYJFCK-UHFFFAOYSA-N	[1]

Hazard Identification and Toxicology

The compound is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to irritation and potential harm if swallowed or inhaled.[\[1\]](#)

Hazard Information	Data	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	[1]
Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1]
Precautionary Statements	P261: Avoid breathing dust. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
Toxicological Data	No quantitative data (e.g., LD50, LC50) is available in the reviewed safety data sheets. The toxicological properties have not been fully investigated.	[3]

Experimental Protocols and Procedures

The reviewed Safety Data Sheets do not provide detailed experimental protocols for the derivation of toxicological or physical property data. However, they provide established procedures for safe handling, emergency response, and personal protection.

First-Aid Measures

These protocols are critical for immediate response to exposure.

Exposure Route	Protocol	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was inhaled.	[2][4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Consult a doctor if irritation persists.	[2][3][4]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[2][3][4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.	[4]

Accidental Release Measures

Proper containment and cleanup are essential to prevent environmental contamination and further exposure.

- Personal Precautions: Avoid dust formation and contact with skin and eyes.[4] Use personal protective equipment, including chemical-impermeable gloves. Ensure adequate ventilation and remove all sources of ignition.[4]
- Environmental Precautions: Prevent the chemical from entering drains or the environment.[4]
- Containment and Cleanup: Collect the spilled material and place it in suitable, closed containers for disposal.[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: The specific hazards arising from the chemical are not detailed, but combustion may produce hazardous gases.[4]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.[4]

Handling, Storage, and Personal Protection

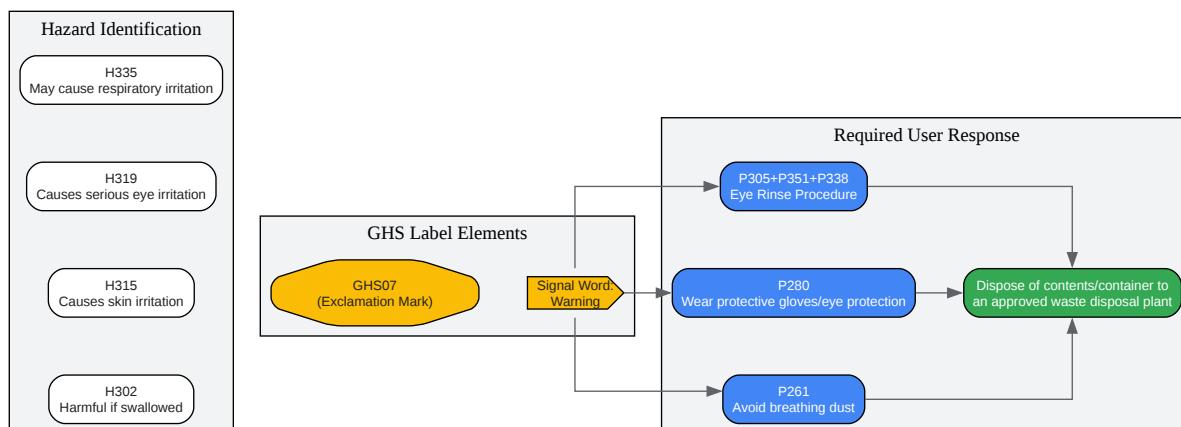
Aspect	Protocol	Reference
Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. [3] Wash hands thoroughly after handling. Handle in accordance with good industrial hygiene and safety practices. [3]	
Storage	Keep the container tightly closed in a dry, cool, and well-ventilated place. [5] Store in an inert atmosphere and keep in a dark place at room temperature. [1]	
Incompatible Materials	Strong oxidizing agents, strong acids, strong reducing agents. [3]	
Engineering Controls	Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers must be close to the workstation. [3]	
Personal Protective Equipment (PPE)	Eye/Face Protection: Wear chemical safety goggles or glasses conforming to EN166 or OSHA 29 CFR 1910.133. [3] Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [4] [5] Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are	

exceeded or irritation is experienced.[5]

Visualized Workflows and Relationships

Hazard Communication Workflow

The following diagram illustrates the logical flow from hazard classification to the user's response, as dictated by the GHS.

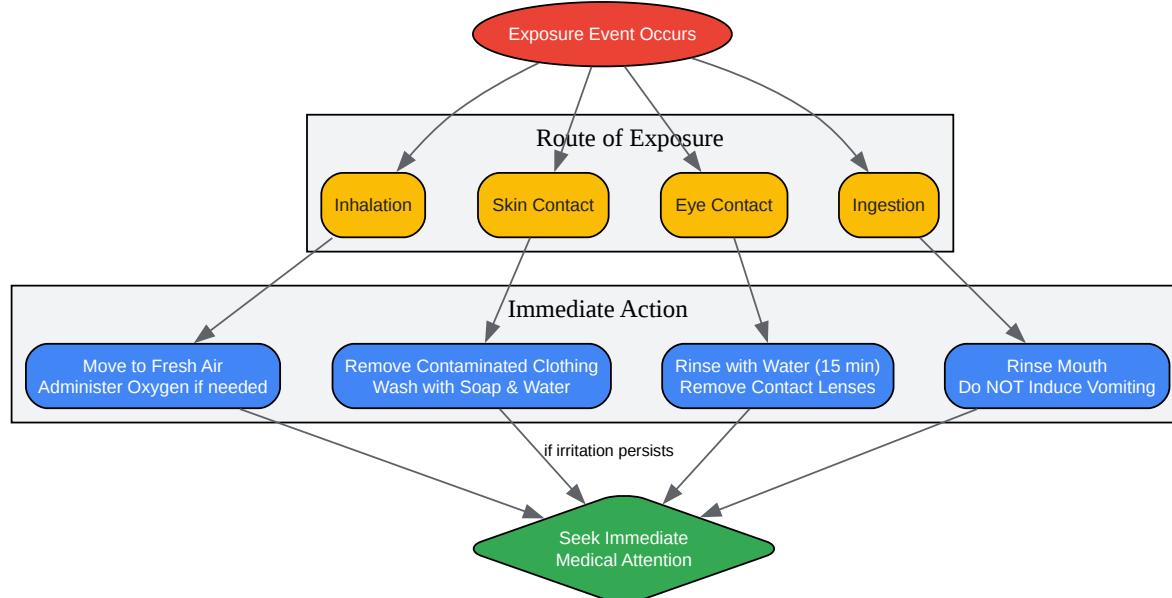


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Caption: GHS Hazard Communication Flow.

Emergency First-Aid Protocol

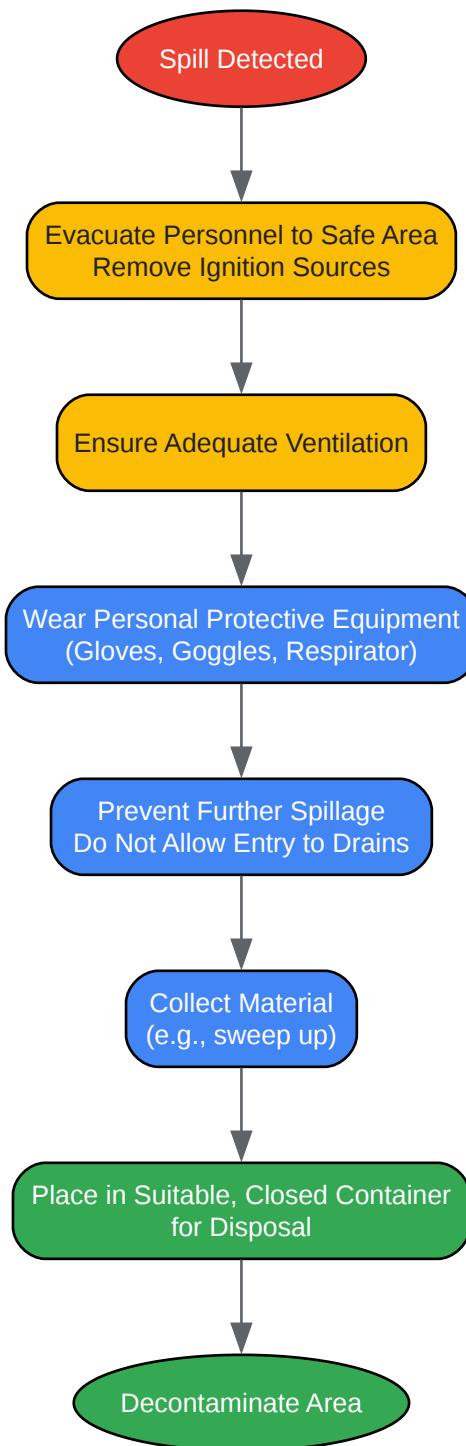
This diagram shows the decision-making process for administering first aid based on the route of exposure.

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Caption: Decision workflow for first-aid response.

Accidental Spill Response Workflow

This workflow outlines the systematic procedure for managing an accidental release of the material.



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